

Application Notes and Protocols for Lurasidone Metabolite 14283 Hydrochloride Solution Preparation

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Compound of Interest

Compound Name: *Lurasidone Metabolite 14283 hydrochloride*

Cat. No.: *B602669*

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These application notes provide detailed protocols for the preparation of **Lurasidone Metabolite 14283 hydrochloride** solutions for in vitro and in vivo research applications. **Lurasidone Metabolite 14283 hydrochloride** is a major active metabolite of Lurasidone, an atypical antipsychotic agent.^{[1][2]}

Product Information

Property	Value	Reference
Chemical Name	(3aR,4S,5R,7S,7aS)-rel-2- [[[(1R,2R)-2-[[4-(1,2- benzothiazol-3-yl)-1- piperazinyl]methyl]cyclohexyl] methyl]hexahydro-5-hydroxy- 4,7-methano-1H-isoindole- 1,3(2H)-dione hydrochloride	[3]
Molecular Formula	C ₂₈ H ₃₇ ClN ₄ O ₃ S	[1]
Molecular Weight	545.14 g/mol	[1]
CAS Number	186204-32-0	[1]
Appearance	A solid[3]	
Storage	Store at -20°C in a sealed container, away from moisture. [1]	

Solubility

Lurasidone Metabolite 14283 hydrochloride exhibits solubility in various solvent systems, making it suitable for a range of experimental designs.

In Vitro Solubility

Solvent	Concentration	Notes	Reference
Ethanol	100 mg/mL (183.44 mM)	Requires sonication to fully dissolve.	[1]
Chloroform	Soluble	-	[3]

In Vivo Solubility Formulations

Formulation	Achievable Concentration	Notes	Reference
10% Ethanol, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.59 mM)	A clear solution is obtained.	[1] [2]
10% Ethanol, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (4.59 mM)	A clear solution is obtained.	[1] [2]
10% Ethanol, 90% Corn Oil	≥ 2.5 mg/mL (4.59 mM)	A clear solution is obtained.	[1] [2]

Experimental Protocols

Note: Always use sterile techniques and appropriate personal protective equipment (PPE) when handling chemical compounds.

Preparation of a 10 mM Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution in ethanol.

Materials:

- **Lurasidone Metabolite 14283 hydrochloride** powder
- Ethanol (anhydrous)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Weigh out the required amount of **Lurasidone Metabolite 14283 hydrochloride**. For 1 mL of a 10 mM solution, you will need 5.45 mg.

- Add the powder to a sterile microcentrifuge tube.
- Add the appropriate volume of ethanol to the tube. For a 10 mM solution, this would be 1 mL for every 5.45 mg of compound.
- Vortex the tube vigorously for 1-2 minutes.
- Place the tube in an ultrasonic bath until the solid is completely dissolved, resulting in a clear solution.^[1]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -80°C for up to 6 months or at -20°C for up to 1 month.^[2]

Preparation of a 2.5 mg/mL Working Solution for In Vivo Use (PEG300/Tween-80 Formulation)

This protocol details the preparation of a ready-to-use solution for in vivo administration.

Materials:

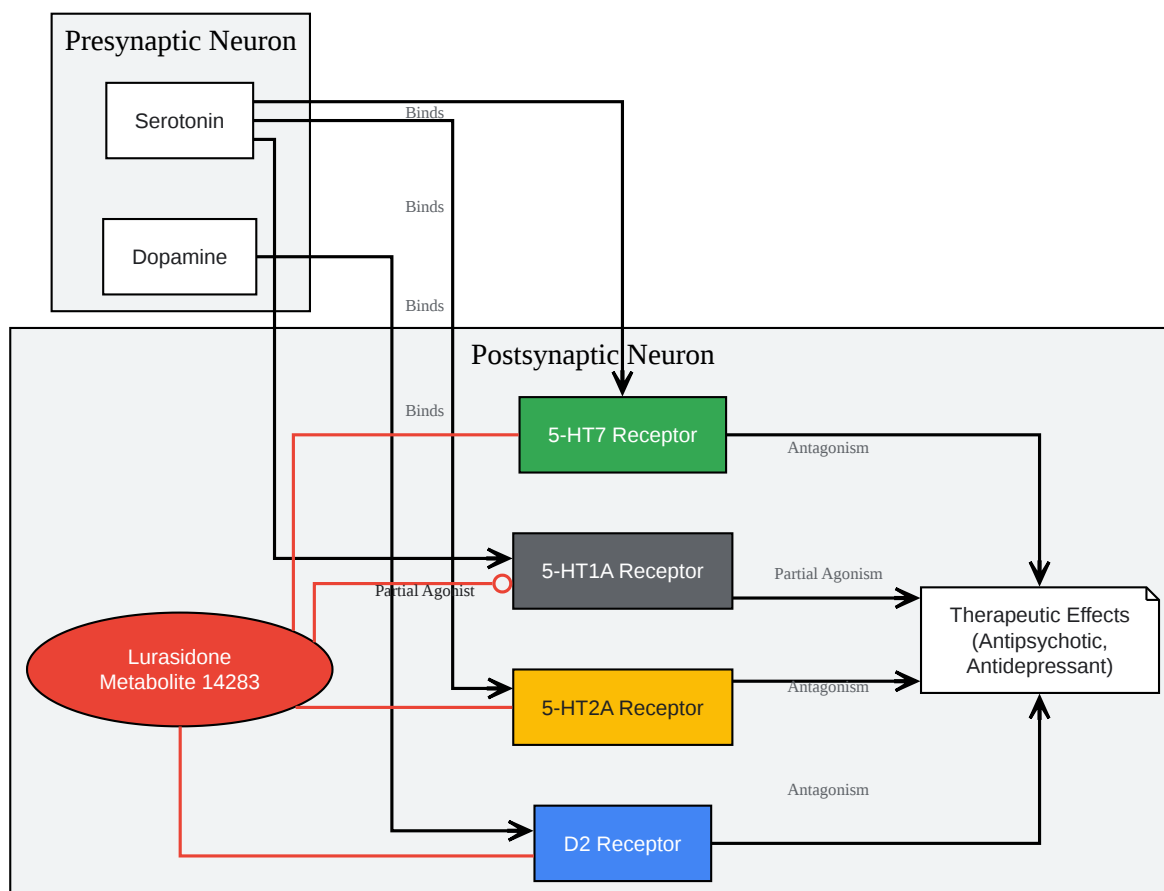
- **Lurasidone Metabolite 14283 hydrochloride** powder
- Ethanol (anhydrous)
- PEG300
- Tween-80
- Saline (sterile, 0.9% NaCl)
- Sterile conical tubes
- Vortex mixer

Procedure:

- Prepare a stock solution of **Lurasidone Metabolite 14283 hydrochloride** in ethanol (e.g., 25 mg/mL).
- To prepare 1 mL of the final working solution, follow these steps in order, ensuring each component is fully mixed before adding the next^[2]:
 - Add 100 µL of the 25 mg/mL ethanol stock solution to a sterile conical tube.
 - Add 400 µL of PEG300 and mix thoroughly.
 - Add 50 µL of Tween-80 and mix thoroughly.
 - Add 450 µL of saline to bring the final volume to 1 mL.
- Vortex the final solution until it is clear and homogenous.^[1] If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.^[2]
- This formulation is now ready for in vivo administration.

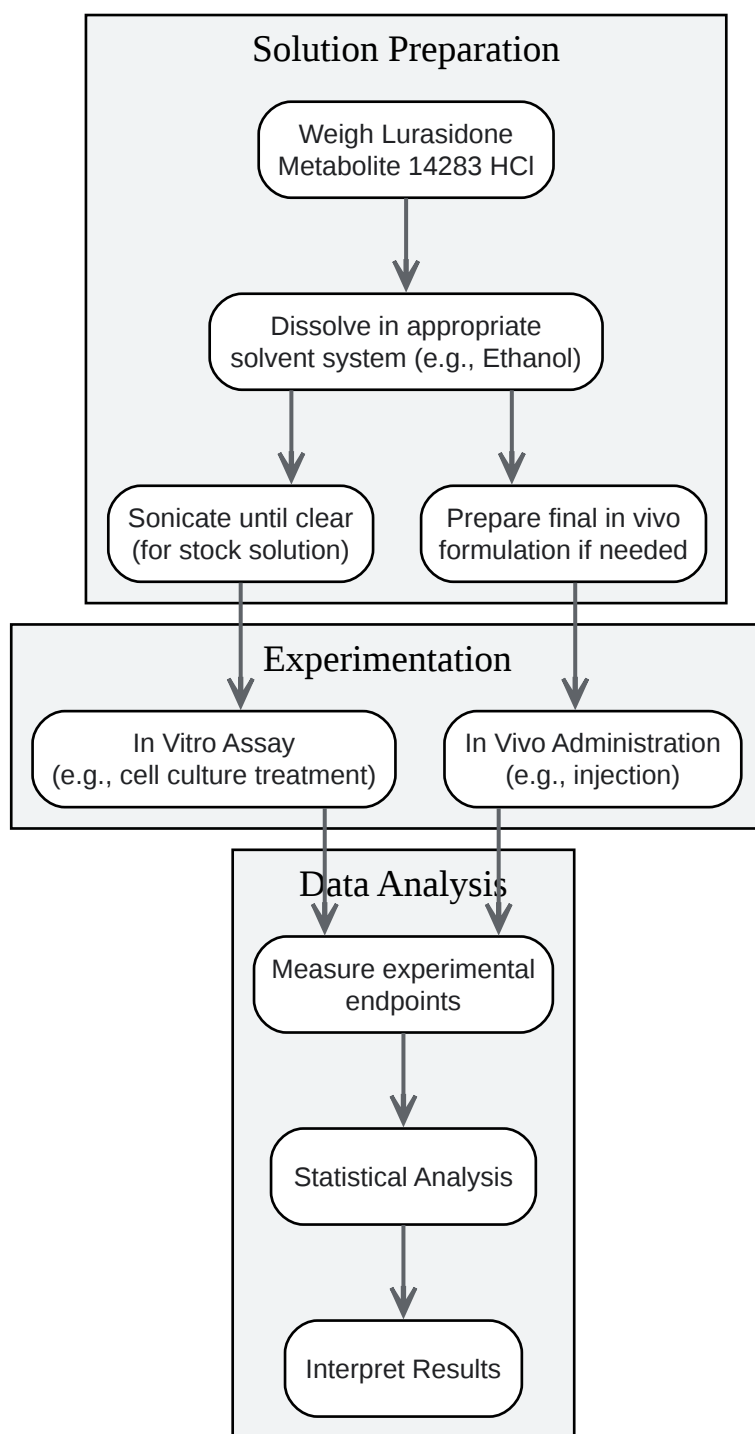
Signaling Pathway and Experimental Workflow

Lurasidone and its active metabolites exert their effects primarily through interactions with dopamine and serotonin receptors.^{[4][5]} Lurasidone is an antagonist at dopamine D2 and serotonin 5-HT_{2A} and 5-HT₇ receptors, and a partial agonist at the 5-HT_{1A} receptor.^[4] This profile is believed to contribute to its antipsychotic and antidepressant effects.



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Caption: Proposed signaling pathway of Lurasidone Metabolite 14283.



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